Comprehensive Safety Data and Handling Whitepaper for -Dibromoacetophenone Derivatives

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Compound of Interest

Compound Name:	*2,2-Dibromo-1-[4-(methylthio)phenyl]ethanone*
CAS No.:	*3323-78-2*
Cat. No.:	*B12009384*

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Executive Summary

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-Dibromoacetophenone (2,2-dibromoacetophenone) and its substituted derivatives represent a highly versatile class of electrophilic building blocks in organic synthesis, pharmaceutical development, and materials science[1]. Characterized by the presence of two highly labile bromine atoms adjacent to a carbonyl group, these compounds are essential for synthesizing complex heterocycles, antimycotic agents, and diphenylacetic acid derivatives[2].

However, the very structural features that make these molecules synthetically valuable also render them profoundly hazardous.

-Dibromoacetophenones are potent lachrymators, severe skin and eye corrosives, and highly reactive alkylating agents[3][4]. This whitepaper synthesizes critical physicochemical data, mechanistic toxicology, and field-proven safety protocols to provide researchers with a self-validating framework for handling these hazardous materials safely and effectively.

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Physicochemical Properties & Structural Diversity

The reactivity of

-dibromoacetophenone derivatives is governed by the strong electron-withdrawing nature of the gem-dibromo moiety, which highly activates the adjacent carbonyl carbon toward nucleophilic attack. Because of their structural lability, these compounds are sensitive to light, moisture, and elevated temperatures, often requiring storage at 0–8°C under an inert atmosphere (e.g., argon or nitrogen)[1][5].

Table 1: Physicochemical and Hazard Data of Representative Derivatives

Derivative Name	CAS Number	Molecular Weight	Physical State	Primary GHS Hazards
3',5'-Dibromoacetophenone	14401-73-1	277.94 g/mol	White/Yellow Solid	H302, H315, H319 (Irritant)[1][6]
2,2-Dibromo-4'-fluoroacetophenone	N/A	~295.90 g/mol	Solid	Skin Corr. 1B/1C, Eye Dam. 1[4]
2,2-Dibromo-1,2-diphenyl-1-ethanone	15023-99-1	354.04 g/mol	Solid	Skin Corr. 1B/1C, Eye Dam. 1[7]
2,2-Dibromo-4'-(methylsulfonyl)acetophenone	85976-24-5	356.03 g/mol	Solid	Irritant, Light Sensitive[5]

Toxicological Profile and Hazard Identification

Mechanistic Toxicology: The Lachrymatory Effect

The severe lachrymatory (tear-producing) and vesicant (blister-causing) properties of

-dibromoacetophenones are not merely physical irritations; they are the result of targeted biochemical alkylation. As potent electrophiles, these molecules readily cross cell membranes

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and covalently modify the sulfhydryl (-SH) groups of cysteine residues on TRPA1 (Transient Receptor Potential Ankyrin 1) ion channels[3].

TRPA1 channels are highly expressed in the nociceptive (pain-sensing) sensory nerve endings of the cornea, respiratory tract, and skin. The covalent alkylation forces a conformational change that opens the channel, causing a massive influx of calcium ions (

). This depolarization fires action potentials to the central nervous system, which the body interprets as intense burning pain, triggering defensive reflexes such as profuse tearing, coughing, and inflammation.

Furthermore, in the presence of ambient moisture or tissue fluids, the gem-dibromo group can undergo hydrolysis, releasing highly corrosive hydrobromic acid (HBr), which causes secondary chemical burns and localized tissue necrosis[7][4].

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Fig 1. Mechanism of TRPA1 sensory channel activation by α,α-dibromoacetophenone.

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Regulatory & Transport Classification

Due to their aggressive reactivity, these derivatives are strictly regulated during transport. For example, 2,2-Dibromo-4'-fluoroacetophenone is classified under DOT Hazard Class 8 (Corrosive Solid, Acidic, Organic, N.O.S.) and assigned to Packing Group III[4].

E-E-A-T Driven Safety Protocols & Handling Workflows

To ensure a self-validating safety system, handling protocols must address both the primary alkylation hazard and the secondary hydrolysis hazard.

Engineering Controls and PPE

- Fume Hood Isolation: Never handle these compounds on an open bench. All weighing, transferring, and reacting must occur within a certified, properly functioning chemical fume hood to prevent inhalation of lachrymatory vapors[7].
- Barrier Protection: Wear double nitrile or neoprene gloves. The outer glove should be discarded immediately upon suspected contamination. Splash-proof chemical goggles (not just safety glasses) and a fully buttoned, chemically resistant lab coat are mandatory.

Emergency Response & Spill Mitigation

A critical error in handling

-haloketone spills is the direct application of water, which accelerates hydrolysis and rapidly evolves HBr gas.

- Dry Neutralization: In the event of a surface spill, immediately cover the solid with a weak, dry base such as sodium bicarbonate (

) to neutralize any acidic byproducts.
- Chemical Quenching: Sweep the neutralized mixture into a designated hazardous waste container. Wash the affected surface with an aqueous 5–10% sodium thiosulfate (

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) solution. Thiosulfate acts as a benign, highly effective nucleophile that rapidly quenches residual electrophilic

-haloketones via nucleophilic substitution, rendering them non-lachrymatory.

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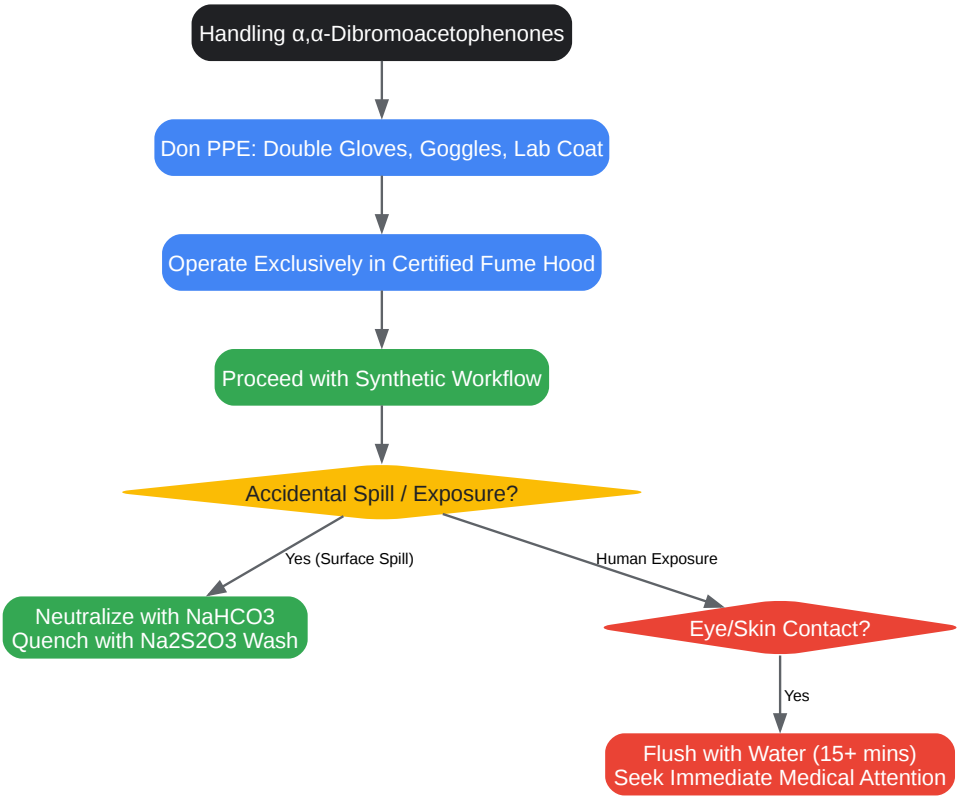

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Fig 2. Standardized safety workflow and emergency response for handling dibrominated ketones.

Synthetic Applications & Standardized Experimental Protocols

-Dibromoacetophenones are heavily utilized in the synthesis of biologically active compounds, including antimycotic agents and substituted imidazoles[2][8]. However, synthesizing the dibromoacetophenone starting material itself using liquid bromine (

) is highly hazardous.

Below is a field-proven, greener, and safer protocol for the synthesis of 2,2-dibromo-1-arylethanones utilizing an in situ

oxidation-bromination system[8].

Protocol: Synthesis of 2,2-Dibromo-1-arylethanones via System

Causality & Rationale: This method avoids the handling of fuming, highly toxic liquid

. By adding hydrogen peroxide slowly to a solution containing hydrobromic acid, the active electrophilic brominating species is generated in situ at a controlled, steady-state concentration. This prevents runaway exothermic reactions and limits the operator's exposure to hazardous vapors[8].

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar and situated in a fume hood, dissolve the starting 1-arylethanone (10.0 mmol) in 20 mL of 1,4-dioxane.
- Acid Addition: Add aqueous hydrobromic acid (48% w/w, 22.0 mmol, 2.2 equiv) to the stirring solution.
- Oxidant Addition: Cool the flask in a water bath (to maintain ambient temperature). Slowly add aqueous hydrogen peroxide (30% w/w, 22.0 mmol, 2.2 equiv) dropwise via an addition funnel over 10 minutes. Note: The slow addition is critical to control the exothermic generation of the active bromine species.

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- Reaction: Allow the mixture to stir at room temperature for approximately 20 minutes. The reaction typically reaches complete conversion rapidly[8].

- Quenching: Pour the reaction mixture into a beaker containing 50 mL of saturated aqueous sodium thiosulfate (

). Stir vigorously until the characteristic yellow/orange color of unreacted halogen dissipates. Rationale: Thiosulfate reduces any residual peroxides and active bromine, preventing explosive concentrations during solvent removal and neutralizing lachrymatory byproducts.

- Extraction & Purification: Extract the aqueous mixture with ethyl acetate (

  mL). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (

  ), and concentrate under reduced pressure. Purify the crude 2,2-dibromo-1-arylethanone via recrystallization or flash column chromatography.

References

- 2',4'-Dibromoacetophenone | C8H6Br2O | CID 2303036 - PubChem.nih.gov.
- 3',5'-Dibromoacetophenone | C8H6Br2O | CID 621825 - PubChem.nih.gov.
- 3',5'-Dibromoacetophenone - Chem-Impex.chemimpex.com.
- 14401-73-1 | 3',5'-Dibromoacetophenone | Organic Light-Emitting Diode (OLED)
- 2,2-Dibromo-4'-fluoroacetophenone, 98% | Thermo Scientific Chemicals SDS.fishersci.ca.
- 2,2-Dibromo-1,2-diphenyl-1-ethanone | 15023-99-1 - Benchchem.benchchem.com.
- 85976-24-5, 2,2-Dibromo-4'-(methylsulfonyl)acetophenone-AccelaChem.accelachem.com.
- EP 1 020 426 B9 - Antimycotic Amine Deriv
- Science of Synthesis Knowledge Upd
- A convenient synthesis of 2,2-dibromo-1-arylethanones by bromination of 1-arylethanones with the H2O2-HBr system.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. Thieme E-Books & E-Journals [thieme-connect.de]
- 4. 2,2-Dibromo-4'-fluoroacetophenone, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 5. 85976-24-5,2,2-Dibromo-4’-(methylsulfonyl)acetophenone-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 6. 14401-73-1 | 3',5'-Dibromoacetophenone | Organic Light-Emitting Diode (OLED) Materials | Ambeed.com [ambeed.com]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]

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